

Safeguarding Your Research: A Guide to Handling Tetravinylsilane

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Compound of Interest

Compound Name: Tetravinylsilane

Cat. No.: B072032

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For Immediate Implementation: This document provides critical safety and logistical information for the handling and disposal of **Tetravinylsilane**. Adherence to these protocols is essential for ensuring a safe laboratory environment for all researchers, scientists, and drug development professionals.

Tetravinylsilane is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1][2] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a controlled environment to minimize exposure and prevent accidents.

Essential Safety and Handling Protocols

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of vapors.[1]
- Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[1]
- Use explosion-proof electrical equipment to prevent ignition of flammable vapors.[1]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear neoprene or nitrile rubber gloves.[1]

- Eye and Face Protection: Chemical goggles are mandatory. Contact lenses should not be worn. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH-certified organic vapor (black cartridge) respirator. A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment deems it necessary.[\[1\]](#)[\[5\]](#)

3. Safe Handling Practices:

- Avoid all contact with skin and eyes, and do not breathe vapors or mist.[\[1\]](#)[\[5\]](#)
- Keep the chemical away from heat, open flames, and sparks. No smoking is permitted in the handling area.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[\[1\]](#)

4. Storage:

- Store in a cool, well-ventilated place.[\[1\]](#)
- Store under an inert gas as the material is moisture-sensitive.[\[5\]](#)

Chemical and Physical Properties

The following table summarizes key quantitative data for **Tetravinylsilane**:

Property	Value
Molecular Formula	C8H12Si
Molecular Weight	136.27 g/mol
Boiling Point	130-131 °C
Flash Point	6 °C (42.8 °F) - closed cup
Density	0.8 g/mL at 25 °C
Refractive Index	n _{20/D} 1.461
Vapor Pressure	12.0 ± 0.2 mmHg at 25°C

Sources:[2][3][6]

Emergency Procedures

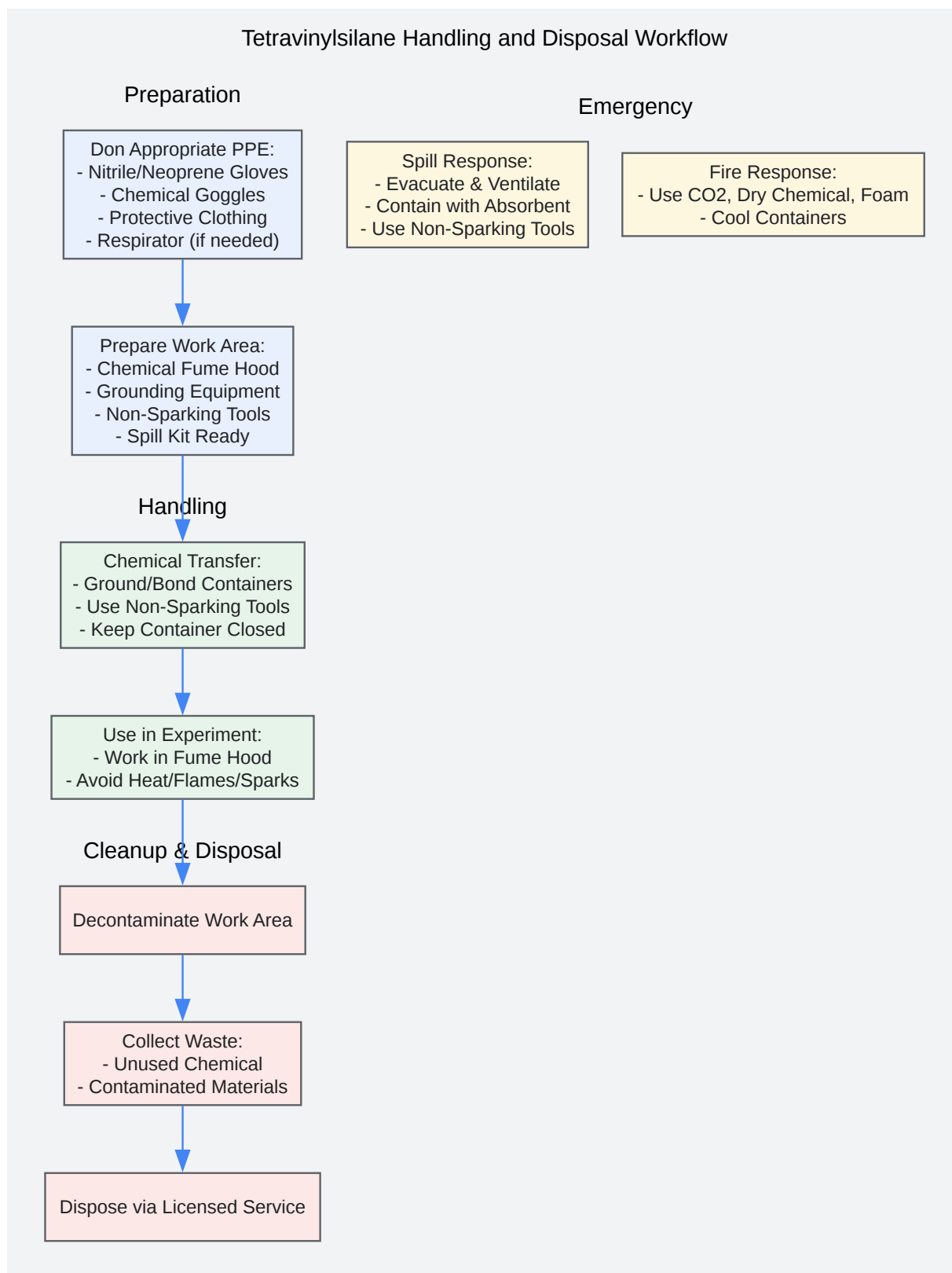
- In Case of Fire: Use water spray, foam, carbon dioxide, or dry chemical to extinguish.[1]
Irritating fumes and organic acid vapors may be produced.[1] Firefighters should wear self-contained breathing apparatus.[5]
- Accidental Release: Evacuate unnecessary personnel and remove all ignition sources.[1][5]
Equip the cleanup crew with proper protection.[1] Contain the spill using an absorbent, non-combustible material (e.g., sand, earth) and collect it into a suitable container for disposal using non-sparking tools.[1][5] Prevent the spill from entering sewers or public waters.[1]

Disposal Plan

- Dispose of **Tetravinylsilane** and its container in a safe manner in accordance with local, state, and federal regulations.[1]
- This should be done through a licensed professional waste disposal service.[5]
- Handle empty containers with care as they may contain flammable residual vapors.[1]
- Avoid release into the environment.[1]

Visual Workflow for Handling Tetravinylsilane

The following diagram outlines the procedural flow for the safe handling and disposal of **Tetravinylsilane**.



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Caption: Workflow for safe handling and disposal of **Tetravinylsilane**.

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References

- 1. gelest.com [gelest.com]
- 2. Tetravinylsilane | C₈H₁₂Si | CID 66188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tetravinylsilane 97 1112-55-6 [sigmaaldrich.com]
- 4. mcrcsafety.com [mcrcsafety.com]
- 5. dept.harpercollege.edu [dept.harpercollege.edu]
- 6. Tetravinylsilane | CAS#:1112-55-6 | Chemsrce [chemsrc.com]
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